

Application Note: Preparation of N⁶-Benzoyladenine Stock Solution

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Compound of Interest

Compound Name: N⁶-Benzoyladenine

Cat. No.: B160815

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Audience: Researchers, scientists, and drug development professionals.

Introduction

N⁶-Benzoyladenine is a synthetic cytokinin, a class of plant hormones that plays a crucial role in regulating cell division and growth.^[1] It is frequently utilized in plant tissue culture to promote shoot proliferation and in the organic synthesis of other adenine derivatives.^{[1][2][3]} Accurate and consistent preparation of stock solutions is critical for ensuring experimental reproducibility. This document provides a detailed protocol for the preparation, storage, and handling of N⁶-Benzoyladenine stock solutions for laboratory use.

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of N⁶-Benzoyladenine. It is important to note the variability in reported solubility data across different suppliers, which may be due to differences in purity, crystalline form, or experimental conditions.

Property	Value	Source(s)
CAS Number	4005-49-6	[2][3][4]
Molecular Formula	C ₁₂ H ₉ N ₅ O	[3][4]
Molecular Weight	239.2 g/mol	[4][5]
Appearance	White to beige/off-white crystals or powder	[1][3]
Purity	≥99%	[2][3]
Solubility in DMSO	33.3 mg/mL	[3]
2 mg/mL	[2]	
Solubility in Ethanol	10 mg/mL (in warm ethanol)	[2]
Storage (Solid)	2°C to 8°C	[2][3][5]

Safety Precautions and Handling

N⁶-Benzoyladenine is considered a hazardous substance. Always consult the latest Safety Data Sheet (SDS) from your supplier before use.[6]

- Hazard Statements: Harmful if swallowed, may cause an allergic skin reaction, and is suspected of damaging an unborn child.[4][6]
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, chemical-resistant gloves, and safety glasses or goggles.[4][6]
- Handling: Handle the powder in a well-ventilated area or a chemical fume hood to avoid inhalation of dust.[6] Avoid contact with skin and eyes.[4] Wash hands thoroughly after handling.[6]
- Disposal: Dispose of waste materials according to local, state, and federal regulations.

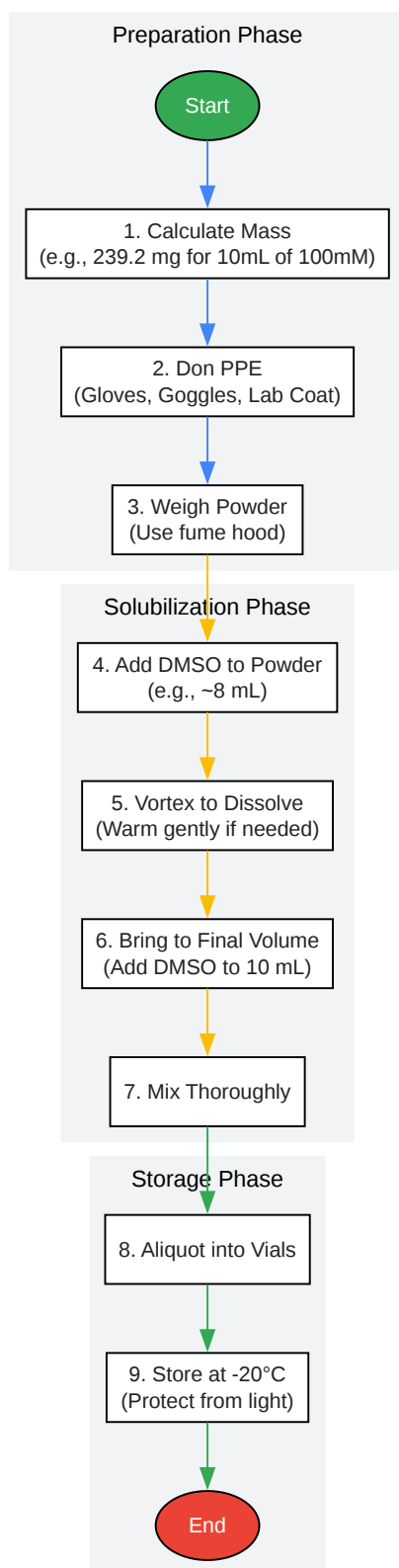
Experimental Protocol: Preparation of a 100 mM DMSO Stock Solution

This protocol describes the preparation of 10 mL of a 100 mM N⁶-Benzoyladenine stock solution in Dimethyl Sulfoxide (DMSO). DMSO is a common solvent for this compound.[\[2\]](#)[\[3\]](#)[\[5\]](#)

Materials and Equipment:

- N⁶-Benzoyladenine powder (CAS: 4005-49-6)
- Anhydrous/Molecular biology grade Dimethyl Sulfoxide (DMSO)
- 15 mL sterile conical tube or volumetric flask
- Analytical balance
- Spatula
- Vortex mixer
- Pipettes and sterile filter tips
- Cryo-safe storage vials (1.5 mL)
- Personal Protective Equipment (PPE)

Workflow Diagram:



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Caption: Workflow for N⁶-Benzoyladenine stock solution preparation.

Procedure:

- Calculation:
 - Determine the mass of N⁶-Benzoyladenine needed.
 - Formula: Mass (g) = Desired Concentration (mol/L) x Final Volume (L) x Molecular Weight (g/mol)
 - Example for 10 mL of 100 mM stock: Mass = 0.1 mol/L x 0.010 L x 239.2 g/mol = 0.2392 g (or 239.2 mg)
- Weighing:
 - Put on all required PPE.
 - In a chemical fume hood, place a weigh boat on the analytical balance and tare it.
 - Carefully weigh out the calculated mass of N⁶-Benzoyladenine powder.
- Dissolution:
 - Transfer the weighed powder into a 15 mL conical tube or an appropriate volumetric flask.
 - Add approximately 80% of the final volume of DMSO (e.g., 8 mL for a 10 mL final volume).
 - Cap the tube securely and vortex at room temperature until the powder is completely dissolved. If dissolution is slow, gentle warming in a water bath (30-40°C) may be applied, consistent with the observation that solubility can be enhanced in warm solvent.^[2]
 - Visually inspect the solution against a light source to ensure no solid particles remain.
- Final Volume Adjustment:
 - Once the solid is fully dissolved, carefully add DMSO to reach the final desired volume of 10 mL.
 - Cap and invert the tube or flask several times to ensure the solution is homogeneous.

- Storage:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, dispense the stock solution into smaller, single-use aliquots in sterile cryo-safe vials.
 - Label each vial clearly with the compound name, concentration, solvent, and date of preparation.
 - Store the aliquots at -20°C, protected from light. The solid compound is typically stored at 2-8°C.[2][3][5]

Application Notes

- Solvent Choice: While DMSO is a common solvent, warm ethanol can also be used.[2] The choice of solvent should be compatible with the intended downstream application (e.g., cell culture, organic synthesis). Ensure the final concentration of the solvent is not toxic to the experimental system.
- Use in Media: When adding the stock solution to aqueous media (e.g., for plant tissue culture), add it dropwise while stirring to prevent precipitation of the compound.
- Stability: The stability of N⁶-Benzoyladenine in solution can vary. It is best practice to prepare fresh stock solutions and use them within a few months. Always visually inspect for precipitation before use. The solid powder is stable for years when stored correctly.[3]

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References

- 1. chemimpex.com [chemimpex.com]
- 2. N6-Benzoyladenine =99 4005-49-6 [sigmaaldrich.com]
- 3. N6-Benzoyladenine - Lifeasible [lifeasible.com]

- 4. phytotechlab.com [phytotechlab.com]
- 5. phytotechlab.com [phytotechlab.com]
- 6. himediadownloads.com [himeradiadownloads.com]
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